

Technical Guide: Physicochemical Properties and Synthesis of (Dimethylamino)heptanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Heptanol, (dimethylamino)-

Cat. No.: B15166002

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the molecular formula, weight, and a representative synthesis protocol for (dimethylamino)heptanol. Due to the ambiguous nomenclature of "(dimethylamino)heptanol," which does not specify the positions of the functional groups, this guide will focus on a representative isomer, 7-(dimethylamino)heptan-1-ol, to provide concrete data and methodologies.

Molecular Formula and Weight

The chemical structure of (dimethylamino)heptanol consists of a seven-carbon heptane backbone with a hydroxyl (-OH) group and a dimethylamino (-N(CH₃)₂) group as substituents. For the representative isomer, 7-(dimethylamino)heptan-1-ol, the molecular formula and weight have been determined.

Property	Value
Chemical Name	7-(dimethylamino)heptan-1-ol
Molecular Formula	C ₉ H ₂₁ NO
Molecular Weight	159.27 g/mol
Parent Compound	7-Aminoheptan-1-ol[1]
Parent Formula	C ₇ H ₁₇ NO[1]
Parent Molecular Weight	131.22 g/mol [1]

Note: Experimental physicochemical properties such as boiling point, melting point, and density for 7-(dimethylamino)heptan-1-ol are not readily available in public databases. The data for the parent compound, 7-aminoheptan-1-ol, is provided for reference.

Experimental Protocols: Synthesis of 7-(dimethylamino)heptan-1-ol

A common and effective method for the synthesis of N,N-dimethylamino alcohols is through the reductive amination of the corresponding primary amino alcohol using formaldehyde.[2][3] The following protocol is a representative procedure for the synthesis of 7-(dimethylamino)heptan-1-ol from 7-aminoheptan-1-ol.

2.1 Materials and Reagents:

- 7-Aminoheptan-1-ol
- Formaldehyde (37% solution in water)
- Methanol
- Ruthenium on Carbon (5% Ru/C) catalyst[3]
- Hydrogen gas (H₂)
- 1,3,5-Trimethoxybenzene (internal standard for GC analysis)

- Standard laboratory glassware and equipment for organic synthesis, including a high-pressure autoclave or a similar hydrogenation reactor.

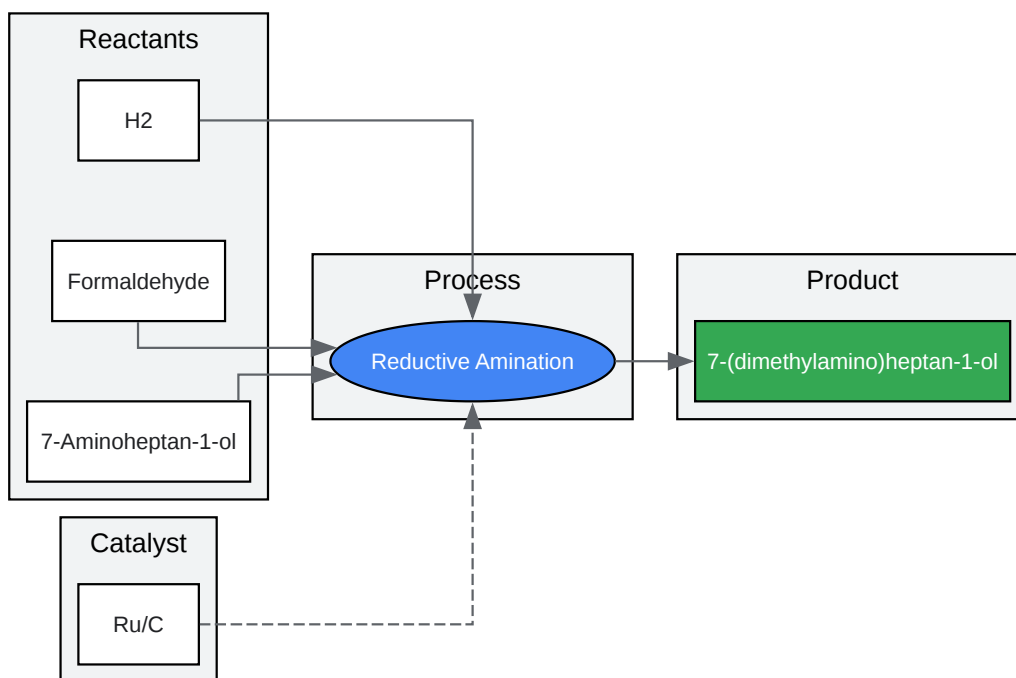
2.2 Procedure:

- **Reaction Setup:** In a high-pressure reactor, combine 0.5 mmol of 7-aminoheptan-1-ol, 3 mmol of formaldehyde (37% solution), and 10 mg of 5% Ru/C catalyst in 5 mL of methanol. [\[3\]](#)
- **Hydrogenation:** Seal the reactor and purge with hydrogen gas. Pressurize the reactor with hydrogen to the desired pressure (e.g., 10-50 bar) and heat to a temperature between 70-100°C. [\[3\]](#)
- **Reaction Monitoring:** Stir the reaction mixture vigorously for the required time (typically several hours). The reaction progress can be monitored by gas chromatography (GC) using 1,3,5-trimethoxybenzene as an internal standard to determine the conversion of the starting material. [\[3\]](#)
- **Workup:** After the reaction is complete, cool the reactor to room temperature and carefully vent the hydrogen gas.
- **Purification:** Filter the reaction mixture to remove the catalyst. The solvent and any excess formaldehyde can be removed under reduced pressure. The resulting crude product can be purified by distillation or column chromatography to yield pure 7-(dimethylamino)heptan-1-ol.

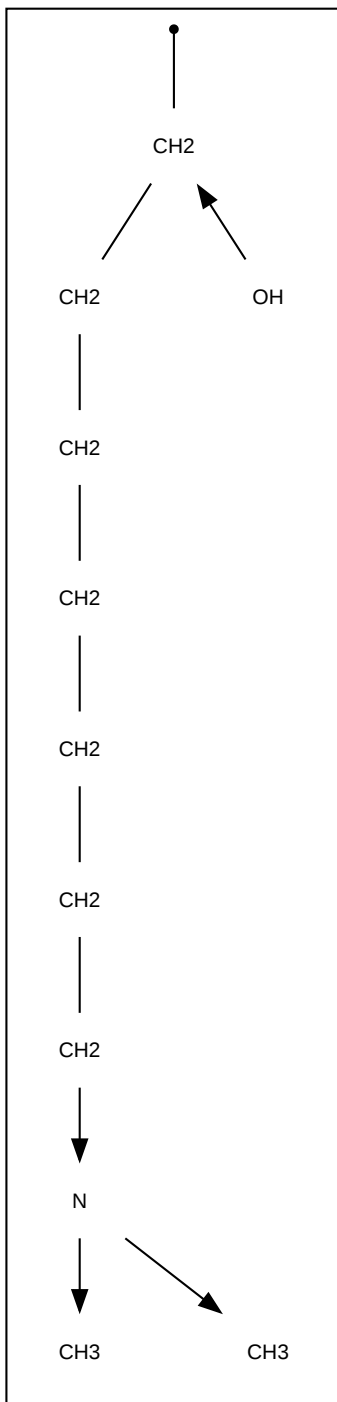
Mandatory Visualizations

The following diagrams illustrate the logical relationships and workflows described in this guide.

Synthesis of 7-(dimethylamino)heptan-1-ol



Chemical Structure of 7-(dimethylamino)heptan-1-ol

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 7-Aminoheptan-1-ol | C₇H₁₇NO | CID 13956031 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. US3402203A - Process of preparing n, n-dimethylamino alcohols - Google Patents [patents.google.com]
- 3. N-Dimethylation and N-Functionalization of Amines Using Ru Nanoparticle Catalysts and Formaldehyde or Functional Aldehydes as the Carbon Source - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties and Synthesis of (Dimethylamino)heptanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15166002#molecular-weight-and-formula-of-dimethylamino-heptanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com